

# An In-depth Technical Guide on the Physical Properties of Isobutyl Heptanoate

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## Compound of Interest

Compound Name: *Isobutyl heptanoate*

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This guide provides a detailed overview of the key physical properties of **isobutyl heptanoate**, a fatty acid ester. The information is presented to be a valuable resource for laboratory and development work, with a focus on its boiling point and density.

## Core Physical Properties

**Isobutyl heptanoate**, also known as 2-methylpropyl heptanoate, is a colorless liquid.<sup>[1][2][3]</sup> It is characterized by a green, fruity, and herbal odor.<sup>[3]</sup> This ester is soluble in most organic solvents but insoluble in water.<sup>[1][2][3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **isobutyl heptanoate** for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	208-209 °C	@ 760 mmHg (Atmospheric Pressure)
	95-97 °C	@ 12 mmHg
Density	0.87 g/cm <sup>3</sup>	Not specified
	0.8593 g/cm <sup>3</sup>	@ 20 °C
	0.8593 g/cm <sup>3</sup>	@ 25 °C
Molecular Weight	186.29 g/mol	
Flash Point	82.9 °C (181 °F)	Closed Cup

Sources:[1][2][3][4][5]

## Experimental Protocols: Determination of Physical Properties

While specific experimental documentation for **isobutyl heptanoate** is not readily available, standard methodologies for determining the boiling point and density of esters are well-established.

### 1. Boiling Point Determination (Thiele Tube Method)

A common and efficient method for determining the boiling point of a small amount of liquid is the Thiele tube method.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube, rubber band, heating source (Bunsen burner or oil bath).
- Procedure:
  - A small sample of **isobutyl heptanoate** (approximately 0.5 mL) is placed in the small test tube.[6]

- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the sample.[6]
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[6]
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[6]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6]
- Heating is discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid sample begins to enter the capillary tube.[6][7]

## 2. Density Determination (Pycnometer Method)

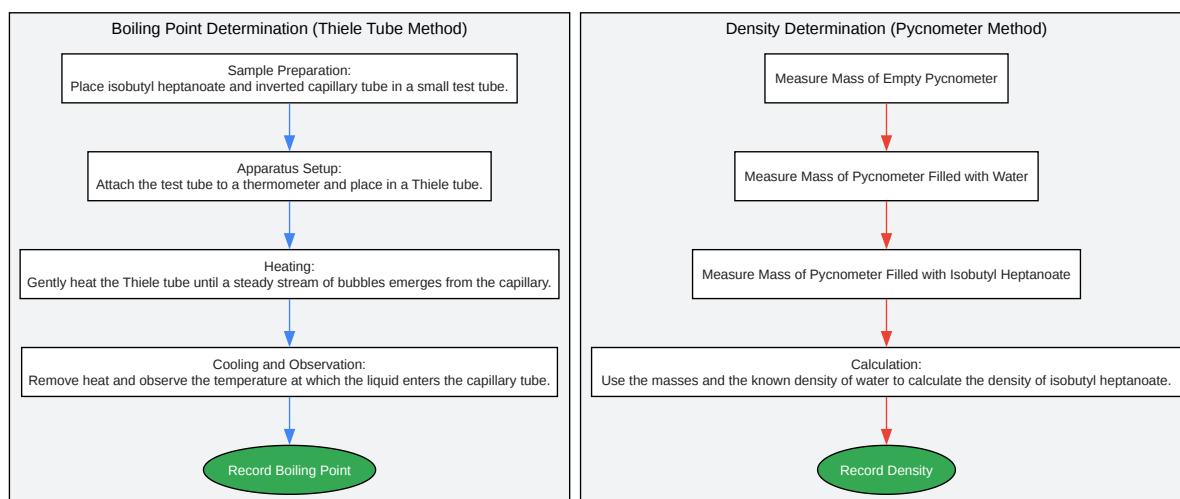
The density of a liquid can be accurately determined using a pycnometer, a flask with a specific volume.

- Apparatus: Pycnometer, analytical balance, thermostatically controlled water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately measured.
  - The pycnometer is filled with distilled water of a known temperature and its mass is measured. The density of water at this temperature is known.
  - The pycnometer is then emptied, dried, and filled with **isobutyl heptanoate**.
  - The mass of the pycnometer filled with **isobutyl heptanoate** is measured.

- The density of the **isobutyl heptanoate** is calculated using the formula: Density = (mass of **isobutyl heptanoate** / mass of water) \* density of water

## Visualized Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of the boiling point and density of a liquid ester like **isobutyl heptanoate**.



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Caption: Workflow for Determining Boiling Point and Density.

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## References

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